

Myrcene-13C3: A Technical Guide to Certificate of Analysis Specifications

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Compound of Interest

Compound Name: Myrcene-13C3

Cat. No.: B12386110

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the typical specifications found on a Certificate of Analysis (CoA) for **Myrcene-13C3**. Myrcene, a naturally occurring monoterpene, is a key compound in the fragrance, flavor, and pharmaceutical industries.^{[1][2]} Its isotopically labeled form, **Myrcene-13C3**, serves as an essential internal standard for quantitative analysis and as a tracer in metabolic studies. Understanding the quality parameters detailed in a CoA is critical for ensuring the accuracy and reliability of experimental results.

Chemical and Physical Properties

Myrcene-13C3 is a synthetically produced version of myrcene where three carbon atoms have been replaced with the stable isotope carbon-13. This labeling provides a distinct mass signature, making it an ideal internal standard for mass spectrometry-based applications.

Property	Specification
Chemical Name	7-Methyl-3-methylene-1,6-octadiene-13C3
Synonyms	β-Myrcene-13C3
CAS Number	123-35-3 (Unlabeled)
Linear Formula	H ₂ C=CHC(=CH ₂)CH ₂ CH ₂ CH=C(CH ₃) ₂ (with three ¹³ C atoms)
Molecular Weight	~139.25 g/mol (Varies slightly based on the position of the ¹³ C atoms)
Appearance	Colorless to pale yellow oil
Storage Temperature	-20°C[1]

Analytical Specifications and Data

The purity and identity of **Myrcene-13C3** are established through a combination of chromatographic and spectrometric techniques.

Parameter	Method	Typical Specification
Chemical Purity	Gas Chromatography (GC)[1]	≥98%
Identity	Mass Spectrometry (MS)	Conforms to structure
Isotopic Purity	Mass Spectrometry (MS)	≥99 atom % ¹³ C
Isotopic Enrichment	Mass Spectrometry (MS)[3]	Report Value
Residual Solvents	Headspace Gas Chromatography (HS-GC)	Report Value

Experimental Protocols

Detailed methodologies are crucial for interpreting the data presented on a CoA and for replicating quality control assessments.

Determination of Chemical Purity by Gas Chromatography (GC)

- Instrumentation: A gas chromatograph equipped with a flame ionization detector (GC-FID).
- Column: A non-polar capillary column (e.g., DB-1 or equivalent).
- Carrier Gas: Helium.
- Injection: Split injection of the sample dissolved in a suitable solvent (e.g., hexane).
- Temperature Program: An initial oven temperature of 60°C, ramped to 250°C at a rate of 10°C/min.
- Data Analysis: The area percent of the myrcene peak relative to all other peaks is calculated to determine chemical purity.

Identity Confirmation by Mass Spectrometry (MS)

- Instrumentation: A gas chromatograph coupled to a mass spectrometer (GC-MS).
- Methodology: The sample is analyzed under the same GC conditions as for purity analysis. The mass spectrum of the eluting myrcene peak is recorded.
- Data Analysis: The fragmentation pattern of the sample is compared to a reference spectrum of myrcene to confirm its identity. The molecular ion peak will be shifted by +3 m/z units compared to unlabeled myrcene, confirming the presence of the three ^{13}C atoms.

Assessment of Isotopic Enrichment

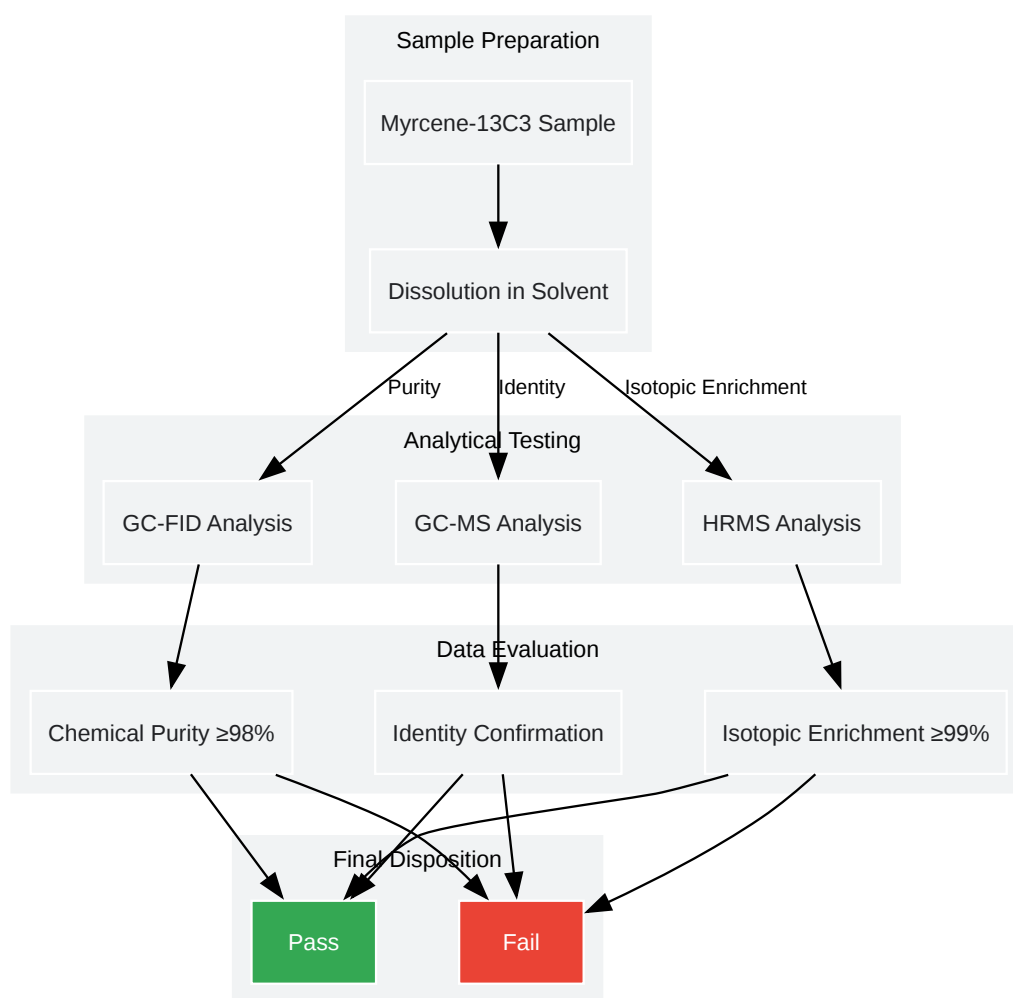
- Instrumentation: High-resolution mass spectrometry (HRMS) or tandem mass spectrometry (MS/MS).^[3]
- Methodology: The relative intensities of the mass isotopologues of the molecular ion are measured.
- Data Analysis: The isotopic distribution is analyzed to calculate the percentage of molecules that contain the desired number of ^{13}C atoms.^{[3][4]} This provides a precise measure of the

isotopic enrichment.

Visualizing Workflows and Pathways

Diagrams can effectively illustrate complex processes and relationships relevant to the analysis and application of **Myrcene-13C3**.

Figure 1. Quality Control Workflow for Myrcene-13C3

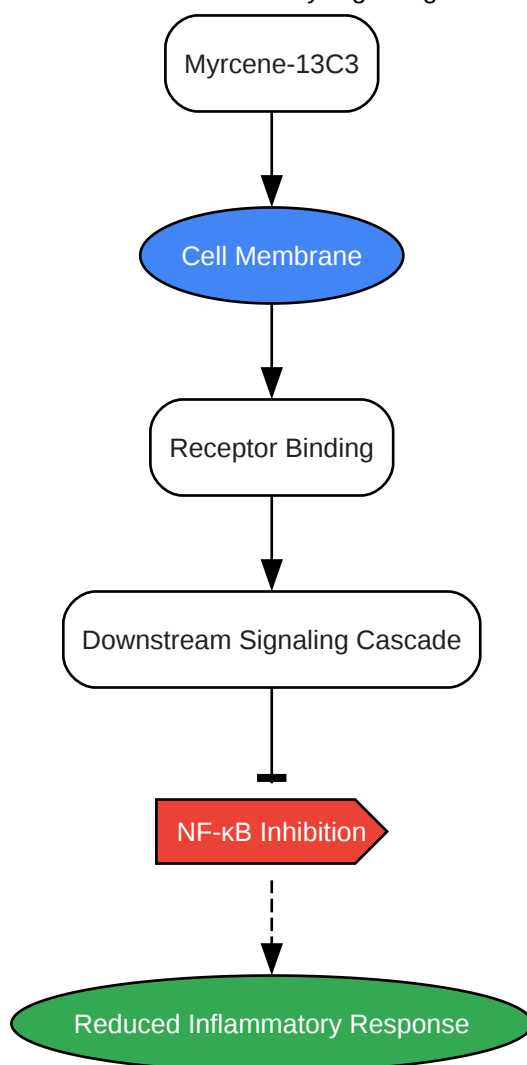


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Caption: Quality Control Workflow for **Myrcene-13C3**.

Myrcene has been investigated for its anti-inflammatory properties. The diagram below illustrates a simplified hypothetical signaling pathway where **Myrcene-13C3** could be used as a tracer to study its metabolic fate and mechanism of action.

Figure 2. Hypothetical Anti-inflammatory Signaling Pathway for Myrcene



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Caption: Hypothetical Anti-inflammatory Signaling Pathway for Myrcene.

This technical guide provides a comprehensive overview of the critical information presented in a Certificate of Analysis for **Myrcene-13C3**. By understanding these specifications and the underlying analytical methodologies, researchers can ensure the quality of their standards and the integrity of their scientific findings.

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